

Technical Guide: Safety Data Sheet (SDS) & Handling Protocol

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Compound of Interest

Compound Name: 2-Amino-6-chloro-3-fluorobenzaldehyde
CAS No.: 1596699-61-4
Cat. No.: B2984713

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Compound: 2-Amino-6-chloro-3-fluorobenzaldehyde[1][2][3]

Executive Summary

This technical guide provides a comprehensive safety, handling, and application profile for **2-Amino-6-chloro-3-fluorobenzaldehyde** (CAS: 1596699-61-4).[1] Designed for researchers in medicinal chemistry and drug discovery, this document moves beyond standard regulatory compliance to offer field-proven insights into the stability, reactivity, and experimental integration of this fluorinated building block.

Part 1: Chemical Identity & Scaffold Analysis

2-Amino-6-chloro-3-fluorobenzaldehyde is a tri-substituted benzene derivative serving as a critical intermediate in the synthesis of polycyclic heterocycles (e.g., quinazolines, indoles) often targeting kinase inhibition.[1] Its structure features three distinct reactive handles:

- Aldehyde (-CHO): Electrophilic center for condensation (e.g., reductive amination, Knoevenagel).
- Primary Amine (-NH₂): Nucleophilic center for cyclization or acylation.[1]

- Halogens (Cl, F): Electronic modulators affecting lipophilicity and metabolic stability; the chlorine at the 6-position provides steric bulk, while the fluorine at the 3-position influences pKa and hydrogen bonding.[1]

Table 1: Physicochemical Profile[1]

Property	Data	Note
CAS Number	1596699-61-4	Unique Identifier
Molecular Formula	C ₇ H ₅ ClFNO	
Molecular Weight	173.57 g/mol	
Appearance	Yellow to Brown Solid	Color darkens upon oxidation
Solubility	DMSO, Methanol, DCM	Low water solubility
Melting Point	95–100 °C (Estimated)	Varies by purity/polymorph
pKa (Calculated)	~2.5 (Aniline), ~14 (Amide)	Weakly basic amine
LogP	~2.1	Moderate lipophilicity

Part 2: Hazard Identification & GHS Profiling

While specific toxicological data for this isomer is limited, structural activity relationships (SAR) with similar halogenated anilines and benzaldehydes dictate the following GHS classifications.

Signal Word:WARNING

Hazard Statements (H-Codes)

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3]

- P280: Wear protective gloves/eye protection/face protection.[2][3][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][2][3]
Remove contact lenses if present and easy to do.[2][3] Continue rinsing.[2][3]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.

Toxicology Insight: The presence of the aniline moiety suggests a potential for methemoglobinemia if absorbed in high quantities, though this is less acute than in nitro-compounds.[1] The aldehyde group is a sensitizer; repeated exposure may induce allergic dermatitis.

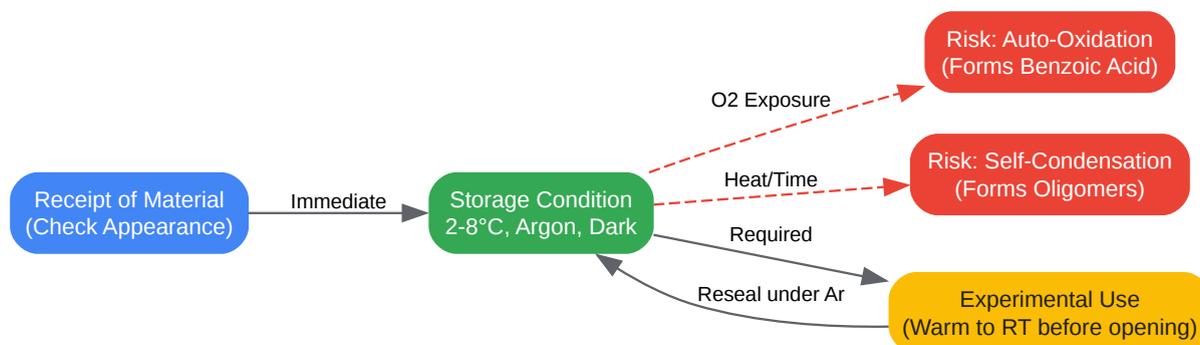
Part 3: Handling, Storage & Stability Protocols

The stability of **2-Amino-6-chloro-3-fluorobenzaldehyde** is compromised by two primary pathways: auto-oxidation (aldehyde to carboxylic acid) and Schiff base polymerization (intermolecular reaction between the amine and aldehyde).[1]

Storage Protocol (The "Why" and "How")

- Temperature: 2–8°C. Low temperature kinetically inhibits the auto-polymerization rate.[1]
- Atmosphere: Inert Gas (Argon/Nitrogen). Oxygen promotes the oxidation of the aldehyde to 2-amino-6-chloro-3-fluorobenzoic acid, which is an impurity that can quench coupling reagents.[1]
- Container: Amber glass vials with Teflon-lined caps. Light catalyzes radical oxidation pathways typical for benzaldehydes.

Diagram: Lifecycle & Stability Management



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Caption: Workflow for maintaining chemical integrity. Note the critical risks of oxidation and polymerization if improper storage is used.[1]

Part 4: Experimental Workflow (Application)

Scenario: Reductive Amination for Library Synthesis. This protocol demonstrates the safe utilization of the compound to form a secondary amine, a common scaffold in drug discovery.

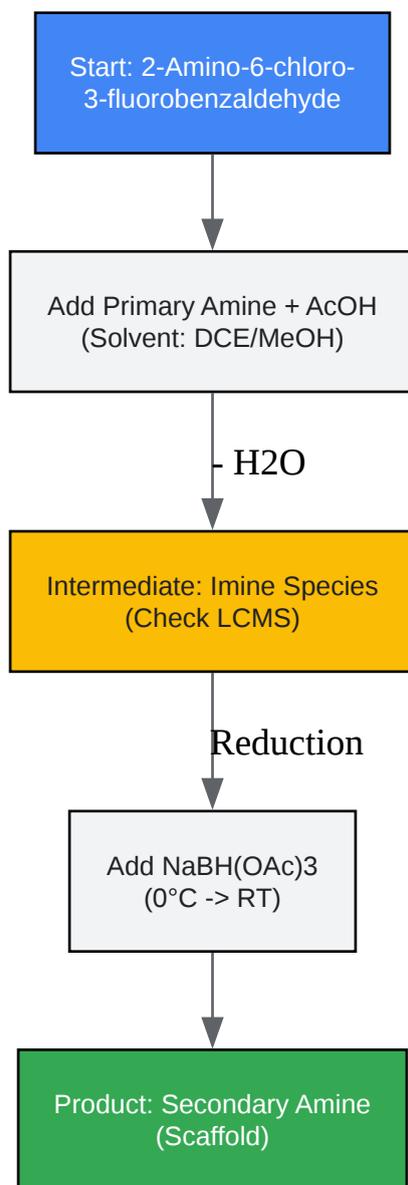
Reaction: **2-Amino-6-chloro-3-fluorobenzaldehyde** + R-NH₂ (Primary Amine) → [Imine Intermediate] → Secondary Amine[1]

Step-by-Step Methodology

- Preparation (In Fume Hood):
 - Weigh 1.0 eq of **2-Amino-6-chloro-3-fluorobenzaldehyde** in a dry vial.
 - Note: Allow the storage vial to reach room temperature before opening to prevent water condensation, which accelerates hydrolysis of the imine intermediate.
- Imine Formation:
 - Dissolve in DCE (1,2-Dichloroethane) or MeOH (Methanol) (0.1 M concentration).
 - Add 1.1 eq of the primary amine.
 - Catalyst: Add 1-2 drops of Acetic Acid if the reaction is sluggish.

- Stir at Room Temperature (RT) for 1–2 hours.
- Checkpoint: Monitor by LCMS. The aldehyde peak (M+H 174) should disappear, replaced by the Imine mass.
- Reduction:
 - Cool the mixture to 0°C.
 - Add 1.5 eq of Sodium Triacetoxyborohydride (STAB).
 - Safety: STAB evolves hydrogen gas slowly; ensure venting.
 - Warm to RT and stir overnight.
- Quench & Workup:
 - Quench with Saturated NaHCO₃ (Caution: CO₂ evolution).
 - Extract with DCM.
 - Disposal: Aqueous waste contains boron salts and halogenated organic traces. Dispose of in "Halogenated Organic Waste" streams.

Diagram: Reductive Amination Pathway



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Caption: Synthetic pathway for utilizing the aldehyde handle while preserving the halogen/amine motifs.

Part 5: Emergency Response & Toxicology

First Aid Measures

- Eye Contact: Immediate irrigation with saline/water for 15 minutes.[1][5] The aldehyde is a lachrymator; delayed irritation is possible.

- Skin Contact: Wash with soap and water.[1][3][5] Do not use ethanol (may increase absorption).
- Inhalation: Move to fresh air. If wheezing occurs (sensitization), seek medical attention.

Spill Cleanup Protocol

- Isolate: Evacuate the immediate area (10-meter radius).
- PPE: Wear nitrile gloves (double-gloved recommended), lab coat, and safety goggles.
- Neutralize: Adsorb with inert material (vermiculite or sand). Do not use combustible materials like sawdust (aldehydes can be flammable).
- Clean: Wipe surface with a dilute soap solution to remove oily residues.

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